MTSET-chloride CAS number and chemical identification

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Compound of Interest

Compound Name:	*MTSET-Chloride*
Cat. No.:	*B10774991*

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Chemical Identification & Physicochemical Properties

Before deploying any molecular probe in a live-cell assay, it is critical to define its physicochemical constraints. **MTSET-chloride** is a quaternary ammonium salt. Its permanent positive charge dictates its behavior in aqueous solutions and prevents it from passively diffusing through lipid bilayers ()[2].

Table 1: Chemical and Physical Identification of **MTSET-Chloride**

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Property	Specification
Chemical Name	[2-(Trimethylammonium)ethyl] Methanethiosulfonate Chloride
CAS Number	210167-37-6[2]
Molecular Formula	C6H16ClNO2S2[2]
Molecular Weight	233.78 g/mol [2]
Net Charge (pH 7.4)	+1 (Cationic)
Membrane Permeability	Strictly Impermeant ()[3]
Primary Target	Thiolate anion (S^-) of Cysteine residues

Mechanistic Grounding: The Chemistry of MTSET-Chloride

The efficacy of **MTSET-chloride** lies in the highly specific, rapid reaction between its methanethiosulfonate (MTS) moiety and the thiolate anion (S^-) of an engineered cysteine residue. When MTSET reacts, it forms a covalent mixed disulfide bond, effectively tethering a bulky, positively charged trimethylammonium group to the protein backbone.

Causality of Reagent Selection:Why choose MTSET over other MTS derivatives like MTSEA (ethylammonium) or MTSES (sulfonatoethyl)?

- Strict Impermeability: Unlike MTSEA, which can cross the lipid bilayer in its uncharged amine form, MTSET possesses a quaternary ammonium group. This permanent positive charge ensures it cannot cross the hydrophobic core of the plasma membrane ()[3]. Thus, any reaction observed is definitively localized to the extracellular space or the aqueous pore ()[4].
- Electrostatic Probing: The introduction of a +1 charge into an ion channel pore will electrostatically repel cations and attract anions. This allows researchers to map the electrostatic potential profile of the channel pore and identify selectivity filters.

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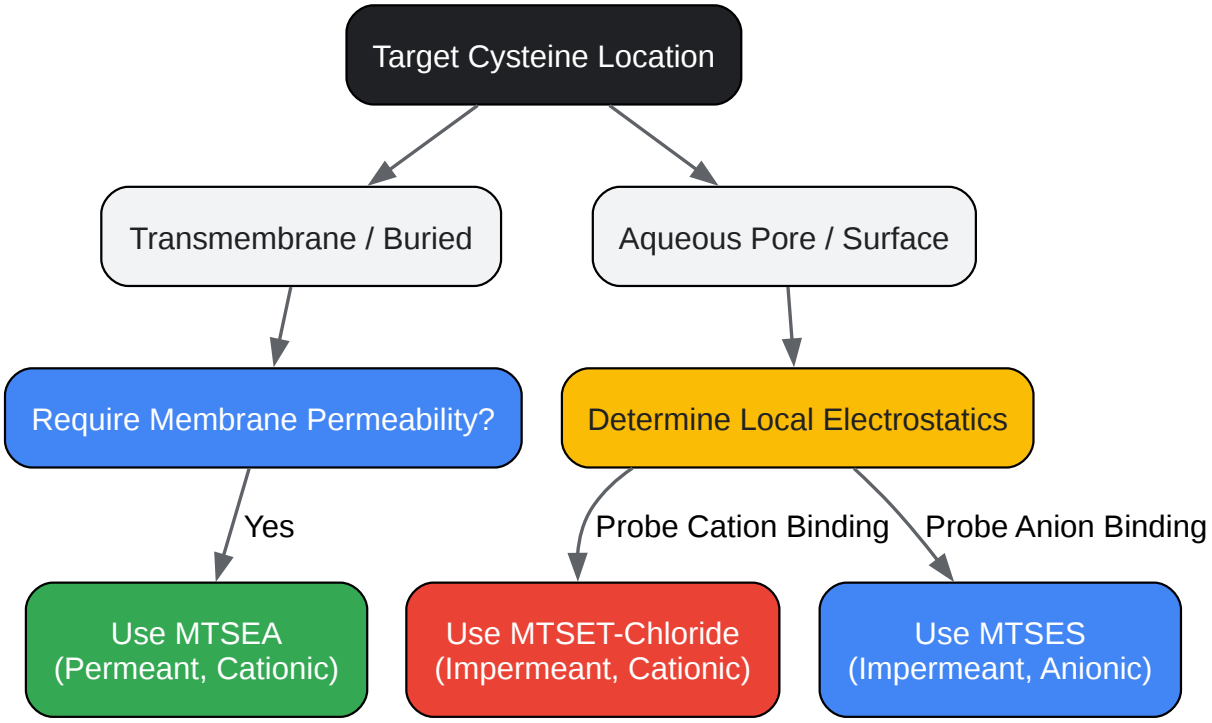

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Fig 1: Logical selection matrix for MTS reagents based on channel topology.

The Substituted Cysteine Accessibility Method (SCAM)

SCAM is a self-validating biochemical and electrophysiological approach used to determine which amino acid residues line the aqueous pore of a protein ()[1]. The operational logic is elegant: native cysteines are mutated to serines or alanines to create a "cysteine-less" background. Then, single cysteine mutations are systematically introduced along a putative transmembrane domain ()[5].

If the engineered cysteine faces the lipid bilayer, the impermeant MTSET cannot reach it. If it faces the aqueous pore, MTSET reacts, covalently attaching the bulky cationic group, which sterically or electrostatically alters the channel's macroscopic current ()[6].

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Step-by-Step Experimental Protocol: Electrophysiological SCAM

To ensure scientific integrity, every protocol must act as a self-validating system. The following workflow integrates internal controls to prevent false positives from spontaneous channel rundown or non-specific blockades.

Phase 1: Reagent Preparation & Validation

- Fresh Hydration: MTS reagents hydrolyze rapidly in aqueous solutions (half-life of ~15 minutes at pH 7.4). Weigh **MTSET-chloride** powder and keep it desiccated at -20°C. Hydrate to a 100 mM stock in distilled water immediately before the experiment ()[5].
- Activity Verification: Periodically verify the activity of your MTSET stock using a standard Ellman's reagent (TNB) assay ()[3]. This ensures you are not applying a degraded, inactive compound.

Phase 2: Electrophysiological Recording

- Baseline Establishment: Express the mutant channel in a heterologous system (e.g., HEK293 cells or Xenopus oocytes). Establish a stable baseline current using whole-cell patch-clamp or two-electrode voltage clamp (TEVC).
- Application: Perfuse the extracellular bath with 1-2 mM **MTSET-chloride** ()[5]. Monitor the current in real-time. A successful covalent modification will present as an irreversible exponential decay (blockade) or a permanent shift in the activation curve.
- Washout: Perfuse with standard bath solution. Because the MTSET modification is a covalent disulfide bond, the current alteration must persist after washout. If the current recovers, the effect was a reversible pore block, not a covalent modification.

Phase 3: Self-Validation and Reversal

- Wild-Type Control: Expose the cysteine-less wild-type channel to MTSET. There should be zero change in current, proving the reagent does not non-specifically interact with the channel backbone.

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- Disulfide Reduction (The Definitive Proof): Apply 10 mM Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP) to the bath. These reducing agents will break the mixed disulfide bond, stripping the MTSET moiety from the cysteine and restoring the original baseline current ()[3].

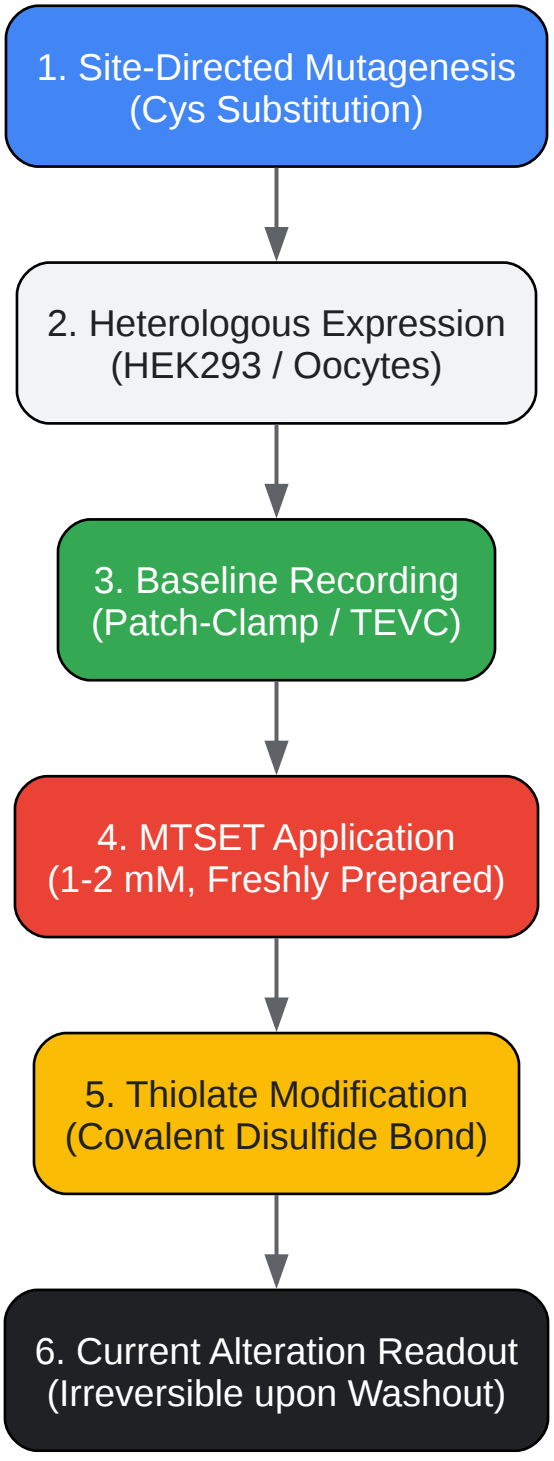

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Fig 2: Step-by-step SCAM electrophysiology workflow using **MTSET-chloride**.

Data Interpretation & Troubleshooting

A common pitfall in SCAM is the misinterpretation of a "null" result. If MTSET application yields no change in current, researchers often assume the residue is buried in the lipid bilayer. However, causality dictates we examine alternative variables:

- Post-Translational Modifications (PTMs): The engineered cysteine may be spontaneously glutathionylated or oxidized by the cell's endogenous machinery before the experiment begins ()[7]. A pre-treatment with a membrane-impermeant reducing agent (like TCEP) can liberate the thiol group, revealing previously hidden accessibility ()[7].

- State-Dependent Accessibility: A residue might be inaccessible in the closed state but exposed in the open state. Always test MTSET in the presence and absence of the channel's activating ligand to map state-dependent conformational changes ()[6].

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